

# Application Notes and Protocols for Azido-PEG7-PFP Ester Bioconjugation

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## Compound of Interest

Compound Name: Azido-PEG7-PFP ester

Cat. No.: B11928803

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## Introduction

**Azido-PEG7-PFP ester** is a heterobifunctional linker that combines the advantages of a polyethylene glycol (PEG) spacer with two distinct reactive functionalities: a pentafluorophenyl (PFP) ester and an azide group. This reagent is particularly valuable in bioconjugation, drug delivery, and proteomics. The PFP ester allows for the efficient and stable conjugation to primary and secondary amines on biomolecules, such as the lysine residues of proteins, forming a robust amide bond.<sup>[1][2][3]</sup> PFP esters are often preferred over N-hydroxysuccinimide (NHS) esters due to their higher stability against hydrolysis in aqueous solutions, which can lead to more efficient conjugation reactions.<sup>[4][5]</sup> The azide group serves as a versatile handle for subsequent "click chemistry" reactions, such as the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC), enabling the attachment of a wide array of molecules, including fluorophores, biotin, or drug candidates.

This document provides detailed protocols and reaction conditions for the use of **Azido-PEG7-PFP ester** in bioconjugation, with a focus on protein labeling.

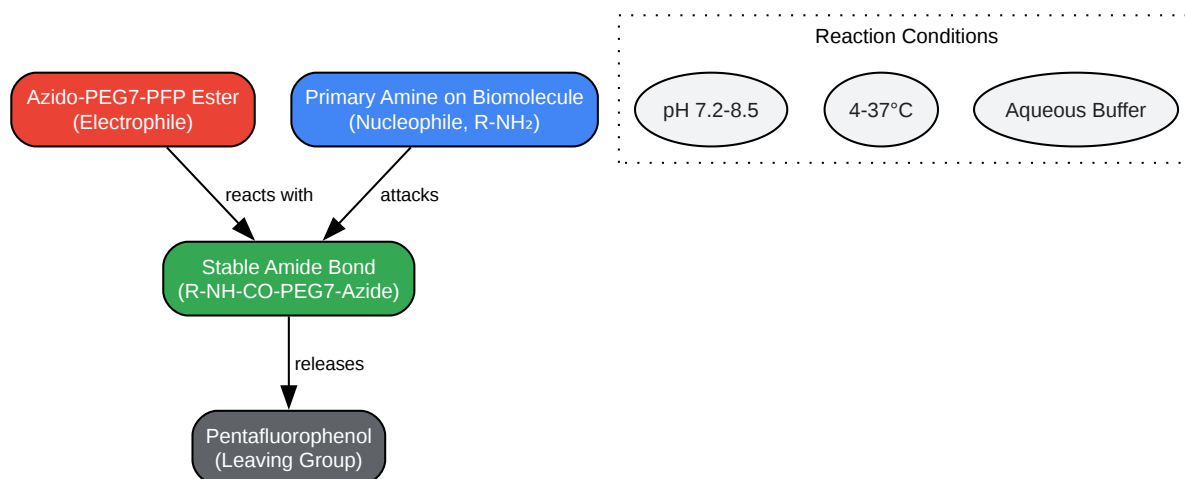
## Reaction Mechanism and Workflow

The bioconjugation process using **Azido-PEG7-PFP ester** typically involves a two-step approach. The first step is the acylation of an amine-containing biomolecule with the PFP ester.

The second, optional step involves the subsequent reaction of the introduced azide group.

## General Workflow for Azido-PEG7-PFP Ester Bioconjugation





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